

Application Notes and Protocols for Neurite Outgrowth Assays Using LM22B-10

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Compound of Interest

Compound Name: LM22B-10

Cat. No.: B1674962

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **LM22B-10**, a potent TrkB and TrkC receptor co-activator, for inducing neurite outgrowth in neuronal cell cultures. Detailed protocols, data interpretation guidelines, and signaling pathway information are included to facilitate the use of this compound in neuroscience research and drug discovery.

LM22B-10 has been demonstrated to be a powerful inducer of neurite outgrowth, often superseding the effects of endogenous neurotrophins such as Brain-Derived Neurotrophic Factor (BDNF) and Neurotrophin-3 (NT-3)[1][2]. This small molecule holds significant promise for studies on neuronal plasticity, regeneration, and the development of therapeutics for neurodegenerative diseases.

Quantitative Data Summary

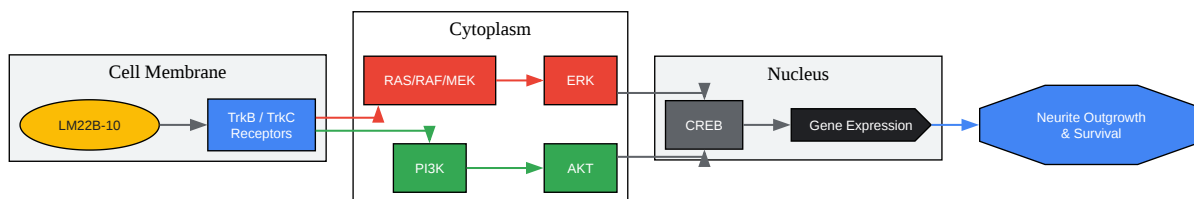
The following table summarizes quantitative data from representative studies on the effects of **LM22B-10** on neurite outgrowth and cell survival.

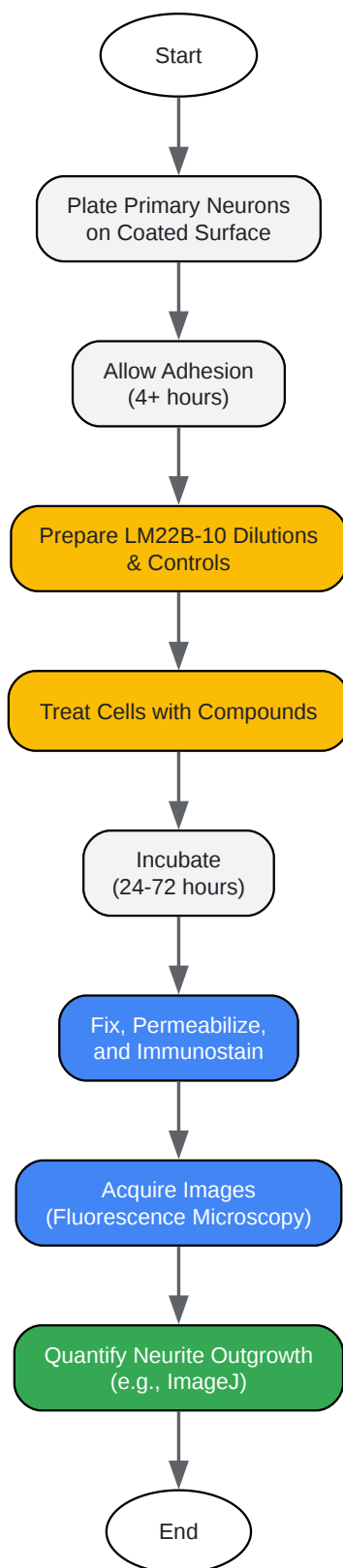
Parameter	Cell Type	LM22B-10 Concentration	Result	Comparison	Reference
Neurite Outgrowth	Hippocampal Neurons	1000 nM	Induces significantly larger average neurite lengths (up to ~40 μ m).	More effective than BDNF or NT-3.	[3] [4]
Neurite Outgrowth in Inhibitory Environments	Hippocampal Neurons	1000 nM	Significantly increased neurite length in the presence of MAG (57 \pm 6% increase) and CSPG (92 \pm 8% increase).	BDNF and NT-3 were ineffective in the presence of MAG.	[5]
Cell Survival	NIH-3T3 cells expressing TrkB or TrkC	EC50: 200-300 nM	Promotes cell survival.	Maximum survival activity is higher than that achieved with BDNF (53 \pm 7.2% above) and NT-3 (91 \pm 8.6% above).	
Receptor Binding	TrkB-Fc and TrkC-Fc	250-2000 nM	Binds to TrkB and TrkC in a dose-dependent manner.	Inhibits the binding of BDNF to TrkB-expressing	

cells and NT-
3 to TrkC-
expressing
cells.

Signaling Pathway

LM22B-10 exerts its effects by co-activating the Tropomyosin receptor kinase B (TrkB) and TrkC receptors. This activation initiates downstream signaling cascades, primarily the PI3K/AKT and MAPK/ERK pathways, which are crucial for promoting neuronal survival and neurite outgrowth. Unlike endogenous neurotrophins, **LM22B-10**'s activity does not appear to involve the p75 neurotrophin receptor (p75NTR).





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